

Application Note: Electrospinning Protocol for Poliglecaprone/PCL Blended Nanofibers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Poliglecaprone

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive protocol for the fabrication of **poliglecaprone** (PGC) and polycaprolactone (PCL) blended nanofibers using the electrospinning technique. This guide is intended for researchers in biomedical engineering, materials science, and drug delivery.

Introduction

Electrospinning is a versatile and widely used technique for producing polymer nanofibers with diameters ranging from nanometers to a few micrometers.^[1] These nanofibers mimic the native extracellular matrix (ECM), making them excellent candidates for biomedical applications such as tissue engineering, wound dressing, and controlled drug delivery.^{[2][3]}

Polycaprolactone (PCL) is a biodegradable and biocompatible polyester approved by the FDA for various medical applications.^[1] Its slow degradation rate makes it suitable for long-term implantable devices and sustained drug release systems.^{[1][4]} **Poliglecaprone** (PGC), a copolymer of glycolide and ϵ -caprolactone, offers a more rapid degradation profile compared to PCL. Blending PGC with PCL allows for the tuning of mechanical properties and degradation rates of the resulting nanofibers to meet the specific requirements of the intended application.

This application note details the materials, equipment, and procedures for the successful electrospinning of PGC/PCL blended nanofibers. It also provides protocols for the characterization of the fabricated nanofiber mats.

Materials and Equipment

Materials

- Polycaprolactone (PCL), medical grade, Mn 80,000 g/mol
- **Poliglecaprone** (PGC), medical grade
- Solvents (analytical grade):
 - Chloroform
 - N,N-Dimethylformamide (DMF)
 - Acetic Acid
 - Formic Acid
- Phosphate-buffered saline (PBS) for in vitro studies

Equipment

- Electrospinning setup (high-voltage power supply, syringe pump, spinneret, grounded collector)
- Magnetic stirrer
- Fume hood
- Scanning Electron Microscope (SEM)
- Universal Testing Machine for tensile testing
- Vacuum oven

Experimental Protocols

Polymer Solution Preparation

The properties of the electrospinning solution, particularly viscosity and conductivity, are critical for producing uniform, bead-free nanofibers. The following protocol describes the preparation of a PGC/PCL blend solution.

Protocol:

- Determine the desired ratio of PGC to PCL (e.g., 75:25, 50:50, 25:75 by weight).
- Prepare a solvent system. A common system for PCL and its copolymers is a mixture of chloroform and DMF, typically in a 4:1 (v/v) ratio.^[5] An alternative, less toxic solvent system is a mixture of acetic acid and formic acid.^{[6][7][8]}
- Prepare a 10-15% (w/v) total polymer concentration solution. For example, to prepare 10 mL of a 12% (w/v) solution, dissolve 1.2 g of the PGC/PCL blend in 10 mL of the chosen solvent system.
- Add the PGC and PCL polymers to the solvent in a sealed vial.
- Stir the mixture on a magnetic stirrer at room temperature for at least 8 hours or until the polymers are completely dissolved.^[9]

Electrospinning Process

The electrospinning parameters must be optimized to achieve the desired nanofiber morphology. The following table provides a range of starting parameters for the electrospinning of PGC/PCL blends, based on typical values for PCL.^{[1][4]}

Table 1: Electrospinning Parameters for PGC/PCL Blends

Parameter	Range	Unit	Notes
Polymer Concentration	8 - 18	% (w/v)	Lower concentrations can lead to bead formation, while higher concentrations may be too viscous to spin.[4]
Voltage	10 - 25	kV	Affects the electrostatic force and fiber stretching.[4]
Flow Rate	0.5 - 5	mL/h	Controls the supply of the polymer solution to the spinneret.[5]
Tip-to-Collector Distance	10 - 18	cm	Allows sufficient time for the solvent to evaporate and the fibers to solidify.[4]
Collector Type	Stationary or Rotating	-	A rotating collector can be used to produce aligned nanofibers.
Needle Gauge	21 - 27	G	-
Temperature	20 - 25	°C	-
Humidity	30 - 50	%	Higher humidity can cause pores to form on the fiber surface.[4]

Protocol:

- Load the prepared PGC/PCL solution into a syringe fitted with a blunt-tipped needle.
- Mount the syringe on the syringe pump within the electrospinning chamber.

- Position the grounded collector at the desired distance from the needle tip.
- Set the high-voltage power supply to the desired voltage.
- Set the syringe pump to the desired flow rate.
- Initiate the electrospinning process and collect the nanofibers on the collector for the desired duration to achieve the desired mat thickness.
- After electrospinning, carefully remove the nanofiber mat from the collector.
- Dry the mat in a vacuum oven at room temperature for 24 hours to remove any residual solvent.

Characterization of Nanofibers

Morphology and Fiber Diameter

The morphology of the electrospun nanofibers can be visualized using Scanning Electron Microscopy (SEM).

Protocol:

- Cut a small piece of the nanofiber mat and mount it on an SEM stub using double-sided carbon tape.
- Sputter-coat the sample with a thin layer of gold or palladium to make it conductive.
- Image the sample using an SEM at various magnifications.
- Use image analysis software (e.g., ImageJ) to measure the diameter of at least 100 individual fibers from the SEM images to determine the average fiber diameter and distribution.

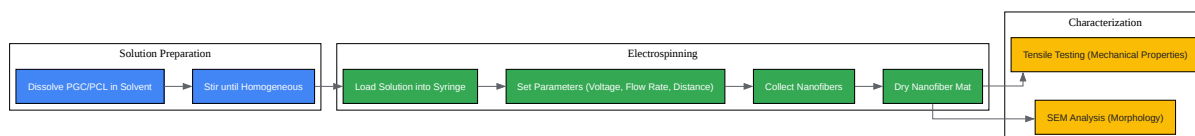
Mechanical Properties

The mechanical properties of the nanofiber mat can be evaluated by tensile testing.

Protocol:

- Cut the nanofiber mat into rectangular strips of a specific dimension (e.g., 10 mm x 50 mm).
- Measure the thickness of each strip at multiple points using a micrometer and calculate the average thickness.
- Mount the strip in the grips of a universal testing machine.
- Apply a uniaxial tensile load at a constant strain rate (e.g., 10 mm/min) until the sample fails.
- Record the stress-strain data to determine the ultimate tensile strength, Young's modulus, and elongation at break.

Visualizations



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Caption: Experimental workflow for the fabrication and characterization of PGC/PCL nanofibers.

Conclusion

This application note provides a detailed protocol for the fabrication and characterization of PGC/PCL blended nanofibers. By systematically optimizing the solution and process parameters, researchers can produce nanofibers with tailored properties for a wide range of biomedical applications, including tissue engineering scaffolds with controlled degradation rates.

and drug delivery systems with specific release profiles. The provided protocols for characterization will enable the thorough evaluation of the fabricated nanofiber mats.

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- To cite this document: BenchChem. [Application Note: Electrospinning Protocol for Poliglecaprone/PCL Blended Nanofibers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1204747#electrospinning-protocol-for-poliglecaprone-pcl-blended-nanofibers]

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